

3-Methyl-2-hexanol safety and hazards

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Compound of Interest

Compound Name: 3-Methyl-2-hexanol

Cat. No.: B1265668

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An In-depth Technical Guide on the Safety and Hazards of **3-Methyl-2-hexanol**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety and hazards associated with **3-Methyl-2-hexanol** (CAS No. 2313-65-7). The information is compiled from various safety data sheets and chemical databases to ensure a thorough understanding for researchers, scientists, and professionals in drug development.

Chemical Identification

Property	Value
Chemical Name	3-Methyl-2-hexanol
Synonyms	3-Methylhexan-2-ol, 2-Hexanol, 3-methyl-
CAS Number	2313-65-7[1][2]
Molecular Formula	C7H16O[1][2][3]
Molecular Weight	116.20 g/mol [3]
Structure	A secondary alcohol with a methyl group on the third carbon of a hexanol chain.[1]

Hazard Identification and Classification


3-Methyl-2-hexanol is classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).

GHS Classification:[3]

- Skin Irritation: Category 2[3]
- Serious Eye Damage: Category 1[3]
- Specific Target Organ Toxicity (Single Exposure): Category 3 (Respiratory tract irritation)[3]

Signal Word: Danger[3]

Pictograms:

 alt text

Hazard Statements:[3]

- H315: Causes skin irritation.[3]
- H318: Causes serious eye damage.[3]
- H335: May cause respiratory irritation.[3]

Some sources also indicate that related isomers are flammable liquids. For instance, 2-Methyl-2-hexanol is classified as a Flammable liquid (Category 3), H226.[4]

Quantitative Safety Data

The following table summarizes the available quantitative data for **3-Methyl-2-hexanol** and its isomers. Data for the specific CAS number 2313-65-7 is prioritized, with data from isomers noted for comparison.

Parameter	Value for 3-Methyl-2-hexanol (CAS 2313-65-7)	Value for Isomers (e.g., 2-Methyl-2-hexanol)
Flash Point	51.6°C (125.0°F) (estimated) [2][5][6]	40°C (104°F)[7][8]
Boiling Point	152.7°C at 760 mmHg[2][5]	141 - 143°C[9][10]
Density	0.816 - 0.822 g/cm ³ [2][5][11]	0.81 g/cm ³ [4]
Vapor Pressure	1.28 mmHg at 25°C[2][5]	Not available
Autoignition Temperature	Not available	Not available
Explosive Limits	Not available	Not available
LD50 (Oral)	Not determined[6]	785 mg/kg (Mouse, for 3-Methyl-3-hexanol)[12]
LD50 (Dermal)	Not determined[6]	Not available
LC50 (Inhalation)	Not determined[6]	Not available

Experimental Protocols

Detailed experimental protocols for the determination of the safety data presented are not available in the referenced public safety documents. This information is typically held by the entities that conducted the testing and is not broadly disseminated. The presented data is sourced from safety data sheets and chemical databases which summarize the results of such studies.

Handling and Storage

Proper handling and storage procedures are critical to ensure safety when working with **3-Methyl-2-hexanol**.

Handling:

- Avoid contact with skin and eyes.[13]
- Do not breathe vapors or mist.[13]

- Use only in a well-ventilated area.
- Keep away from heat, sparks, and open flames.[13]
- Take precautionary measures against static discharge.
- Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and lab coats.[4]

Storage:

- Store in a tightly closed container.[4]
- Store in a cool, dry, and well-ventilated place.[4]
- Keep away from sources of ignition.[4]
- Store away from incompatible materials such as oxidizing agents.

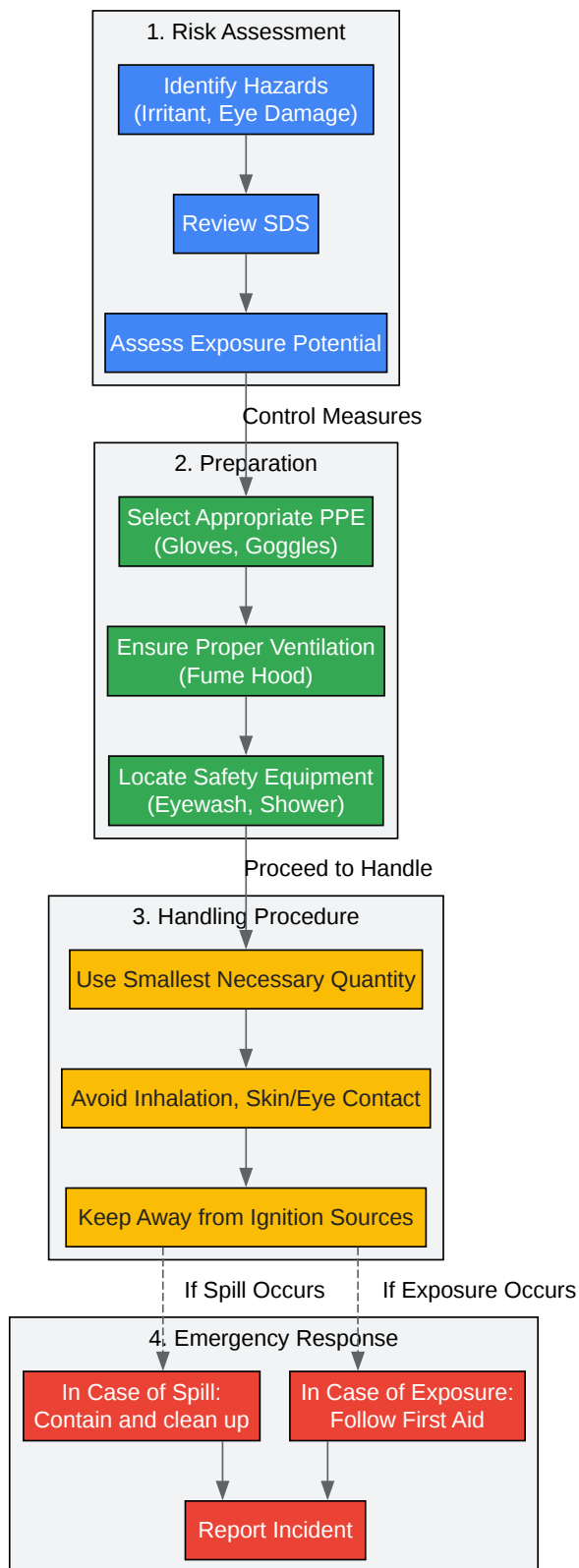
First Aid Measures

In case of exposure, the following first aid measures should be taken:

- After Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if symptoms persist.
- After Skin Contact: Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. Seek medical attention if irritation develops or persists.
- After Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Get immediate medical attention.
- After Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.

Logical Workflow for Safe Handling

The following diagram illustrates the logical workflow for the safe handling of **3-Methyl-2-hexanol**, from risk assessment to emergency response.



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Caption: Logical workflow for the safe handling of **3-Methyl-2-hexanol**.

Conclusion

3-Methyl-2-hexanol is a chemical that requires careful handling due to its potential to cause skin irritation, serious eye damage, and respiratory irritation. While comprehensive toxicological data is not fully available, the existing information necessitates the use of appropriate personal protective equipment and adherence to standard laboratory safety protocols. Researchers and professionals must consult the safety data sheet before use and be prepared to respond to any potential exposures or spills.

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